

Application Notes and Protocols for Vapor Degreasing with Vertrel™ XF

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Compound of Interest

Compound Name: 2H,3H-Decafluoropentane

Cat. No.: B142709

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This document provides a detailed protocol for the use of Vertrel™ XF specialty fluid in vapor degreasing applications. Vertrel™ XF, a proprietary hydrofluorocarbon (HFC) fluid, is designed for cleaning, rinsing, and drying in vapor degreasing equipment.^{[1][2][3][4]} Its unique properties, including high density, low viscosity, and low surface tension, make it highly effective for removing particulate matter and other contaminants.^{[1][2][3]}

Overview

Vertrel™ XF (2,3-dihydrodecafluoropentane) is a clear, colorless fluid with zero ozone depletion potential.^{[1][2][4]} It is a replacement for many hydrochlorofluorocarbon (HCFC) and perfluorocarbon (PFC) fluids.^{[1][2][4]} While neat Vertrel™ XF is effective for rinsing and drying, its solvency can be enhanced for specific soils by using it in azeotropes or blends with other solvents.^{[1][2][3]} This protocol will focus on the use of Vertrel™ XF in a standard two-sump vapor degreaser.

Quantitative Data Summary

The physical and environmental properties of Vertrel™ XF are summarized in the tables below for easy reference.

Table 1: Physical Properties of Vertrel™ XF^{[1][2][3]}

Property	Value
Molecular Weight	252
Boiling Point	55°C (130°F)
Liquid Density (at 25°C)	1.58 g/cc
Surface Tension	14.1 dyn/cm
Viscosity (at 25°C)	0.67 cPs
Heat of Vaporization	31.0 cal/g
Solubility in Water	140 ppm
Solubility of Water in Vertrel™ XF	490 ppm

Table 2: Environmental Properties of Vertrel™ XF[1][2][3]

Property	Value
Ozone Depletion Potential (ODP)	0
Global Warming Potential (GWP)	Low
Volatile Organic Compound (VOC) Status	Exempt by EPA
Hazardous Air Pollutant (HAP) Status	Not a HAP

Table 3: Material Compatibility of Vertrel™ XF (Short-Term Exposure)[2][3]

Material Class	Compatible	Incompatible
Plastics	ABS, Acetal, Epoxy, Ionomer, Liquid Crystal Polymer, Phenolic, Polyaryletherketone (PEEK), Polyarylsulfone, Polyetherketone (PEK), Polyethylene, Polyester (PET, PBT), Polyimide (PI, PEI, PAI), Polyphenylene Oxide (PPO), Polyphenylene Sulfide (PPS), Polypropylene, Polystyrene, Polysulfone, PTFE, ETFE, PVC, CPVC	Acrylic, Cellulosic
Elastomers	Buna N (NBR, Nitrile), Buna S (SBR, GRS), Butyl Rubber (IIR), Chlorosulfonated PE, EPM, EPDM (Nordel®), Natural Rubber, Isoprene, Neoprene, Polysulfide, Silicone, Urethane, Viton® B	None Tested
Metals	Aluminum, Brass, <i>Copper</i> , Stainless Steel, Zinc*	Strong Bases

*Slight discoloration may occur in the presence of water.

Experimental Protocol: Vapor Degreasing

This protocol describes a typical vapor degreasing process using Vertrel™ XF in a two-sump vapor degreaser. The two sumps are the boil sump, where the solvent is heated to create a vapor zone, and the rinse sump, which contains pure, distilled solvent for final rinsing.

Materials and Equipment:

- Two-sump vapor degreaser equipped with primary and secondary cooling coils.

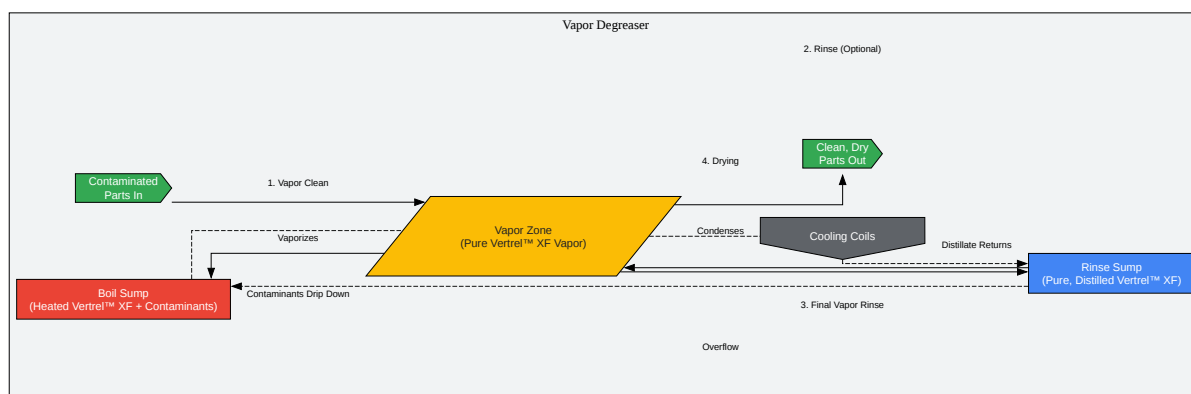
- Vertrel™ XF specialty fluid.
- Baskets for holding parts to be cleaned.
- Appropriate personal protective equipment (PPE): safety glasses with side shields, and appropriate gloves.

Procedure:

- System Start-Up:
 - Ensure the vapor degreaser is clean and in proper working order.
 - Turn on the main power to the unit, which should activate the refrigeration system for the cooling coils.[5]
 - Add Vertrel™ XF to the boil sump. The solvent will overflow into the rinse sump as it is filled.
 - Turn on the heaters for the boil sump. This will begin to generate a vapor zone of Vertrel™ XF that will fill the area above the sumps up to the primary cooling coils.
- Vapor Cleaning:
 - Place the parts to be cleaned in a suitable basket.
 - Slowly lower the basket into the vapor zone above the boil sump. Do not lower it into the liquid at this stage.
 - The hot Vertrel™ XF vapor will condense on the cooler surface of the parts, dissolving contaminants.[5] The condensed solvent, now carrying the contaminants, will drip back down into the boil sump.[5]
 - This condensation and cleaning action will continue until the parts reach the temperature of the vapor, at which point condensation ceases.[5]
- Rinse Sump Immersion (Optional, for heavy contamination):

- For parts with heavier soil, after the initial vapor clean, slowly lower the basket into the rinse sump, which contains pure, continuously distilled Vertrel™ XF.
- The rinse sump provides a final cleaning with uncontaminated solvent. Ultrasonics can be used in this sump to enhance the cleaning of fine particulate matter.[3]
- Final Vapor Rinse and Drying:
 - Slowly raise the basket from the rinse sump (if used) or the initial vapor cleaning position into the vapor zone.
 - Pause the basket in the vapor zone for a final rinse with pure, condensing solvent.[5]
 - Once the parts have reached the vapor temperature and condensation stops, the parts are clean and dry.[5]
- Part Removal and System Shutdown:
 - Slowly lift the basket out of the vapor degreaser, ensuring it is completely dry.
 - When the cleaning operations are complete, turn off the heaters for the boil sump.
 - Allow the refrigeration system to continue running until the vapor zone has collapsed and the solvent has returned to the sumps.
 - Turn off the main power to the unit.

Diagrams



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Caption: Workflow for a two-sump vapor degreasing process.

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